

Using 2-Chloro-6-ethylaniline as a pharmaceutical intermediate

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Compound of Interest

Compound Name: 2-Chloro-6-ethylaniline

Cat. No.: B1642273

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Application Note: Utilizing **2-Chloro-6-ethylaniline** as a Steric Scaffold in Pharmaceutical Synthesis

Executive Summary

2-Chloro-6-ethylaniline (CAS 24596-19-8) is a specialized aniline derivative characterized by significant steric hindrance at the ortho positions.^[1] While historically associated with chloroacetanilide herbicides (e.g., Acetochlor), its unique structural properties have elevated its status in modern medicinal chemistry.^[1]

This guide details its application as a privileged scaffold for:

- NLRP3 Inflammasome Inhibitors: Synthesis of sulfonylurea pharmacophores (e.g., MCC950 analogs) for autoimmune therapy.^{[1][2][3]}
- Kinase Inhibitors: Construction of sterically crowded ATP-binding motifs via Buchwald-Hartwig coupling.^{[1][3]}
- Metabolic Stability Engineering: Utilizing the ortho-ethyl group to block metabolic hydroxylation and N-dealkylation, extending drug half-life compared to 2,6-xylylidine analogs

(Lidocaine type).[1][3]

Chemical Profile & The "Ortho-Effect"[1]

The utility of **2-Chloro-6-ethylaniline** stems from the electronic and steric mismatch of its substituents.[1] The chlorine atom provides electron-withdrawing deactivation, while the ethyl group offers significant steric bulk—greater than the methyl group found in standard xylidine-based drugs (e.g., Lidocaine, Bupivacaine).[1]

Property	Value	Relevance to Pharma
CAS Number	24596-19-8	Unique identifier for regulatory filing.[1][3]
Molecular Weight	155.62 g/mol	Low MW fragment, ideal for Fragment-Based Drug Design (FBDD).[1][3]
Steric Parameter	High (Ethyl < Methyl)	The ethyl group forces the aniline ring out of planarity in amides, creating "twist" conformations crucial for receptor selectivity.[1]
Metabolic Liability	Reduced	Ortho-substitution hinders enzymatic attack (CYP450) on the nitrogen and the ring itself. [1]

Application I: Synthesis of Sulfonylurea NLRP3 Inhibitors

Context: The NLRP3 inflammasome is a major target for inflammatory diseases (Gout, Alzheimer's, NASH).[1] Diaryl sulfonylureas (like MCC950) are potent inhibitors.[1][3][4] **2-Chloro-6-ethylaniline** is used to synthesize the lipophilic "Western" fragment of these molecules.[1][3]

Mechanism of Synthesis

The synthesis proceeds via an isocyanate intermediate, which is then coupled with a sulfonamide.^[1] The steric bulk of the aniline prevents self-polymerization of the isocyanate, stabilizing the intermediate.^[1]

Protocol A: Isocyanate Formation & Sulfonylurea Coupling^[2]

Reagents:

- Starting Material: **2-Chloro-6-ethylaniline** (1.0 eq)^{[1][5]}
- Reagent: Triphosgene (0.35 eq) or Phosgene (20% in toluene, 1.1 eq)^{[1][2]}
- Base: Triethylamine (TEA) (1.2 eq)^[1]
- Solvent: Anhydrous THF or Dichloromethane (DCM)^{[1][2]}
- Coupling Partner: Aryl sulfonamide (1.0 eq)^{[1][2]}
- Coupling Base: DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene) (1.1 eq)^[1]

Step-by-Step Procedure:

- Isocyanate Formation (In Situ):
 - Dissolve **2-Chloro-6-ethylaniline** (10 mmol) and TEA (12 mmol) in anhydrous THF (50 mL) under atmosphere.
 - Cool the solution to 0°C.
 - Critical Step: Add Triphosgene (3.5 mmol) dissolved in THF dropwise over 20 minutes. (Caution: Phosgene generation).^{[1][3]}
 - Allow the mixture to warm to Room Temperature (RT) and stir for 2 hours.

- QC Check: Monitor by TLC or IR (appearance of strong peak at $\sim 2270\text{ cm}^{-1}$).
- Filter off the triethylamine hydrochloride salt under inert gas.^{[1][3]} The filtrate contains the 2-chloro-6-ethylphenyl isocyanate.^{[1][3]}
- Sulfonylurea Coupling:
 - To the isocyanate filtrate, add the Aryl Sulfonamide (10 mmol) followed by DBU (11 mmol).^[1]
 - Stir at RT for 4–6 hours. The reaction often precipitates the sulfonylurea salt or remains in solution depending on the sulfonamide.^[1]
 - Quench with 1N HCl to pH 3–4 to protonate the sulfonylurea.^{[1][3]}
 - Extract with Ethyl Acetate (mL), dry over , and concentrate.
- Purification:
 - Recrystallize from Ethanol/Water or purify via Flash Chromatography (Hexane/EtOAc gradient).^{[1][3]}

Application II: Buchwald-Hartwig Coupling for Kinase Inhibitors

Context: Many kinase inhibitors (e.g., for IDH1 mutations or BCR-ABL) require an aniline moiety linked to a heteroaromatic core (pyrimidine, pyridine).^[1] The steric hindrance of **2-Chloro-6-ethylaniline** makes standard nucleophilic substitution () difficult, necessitating Palladium-catalyzed coupling.^[1]

Protocol B: Sterically Demanding C-N Cross-Coupling

Challenge: The ortho-ethyl group creates steric clash with the Pd-center during the oxidative addition and reductive elimination steps.[1] Solution: Use of specific bulky phosphine ligands (Buchwald Ligands) to facilitate the reaction.[1]

Reagents:

- Halide: Heteroaryl Chloride/Bromide (e.g., 2-chloropyridine derivative) (1.0 eq)[1]
- Amine: **2-Chloro-6-ethylaniline** (1.2 eq)[1][5]
- Catalyst:

(2–5 mol%) or
- Ligand: Xantphos (for rigidity) or BrettPhos (for extreme steric bulk) (5–10 mol%)[1][2]
- Base:

(2.0 eq) or

(1.5 eq)[1]
- Solvent: 1,4-Dioxane or Toluene (degassed)[1]

Step-by-Step Procedure:

- Catalyst Pre-activation:
 - In a glovebox or under Argon, mix

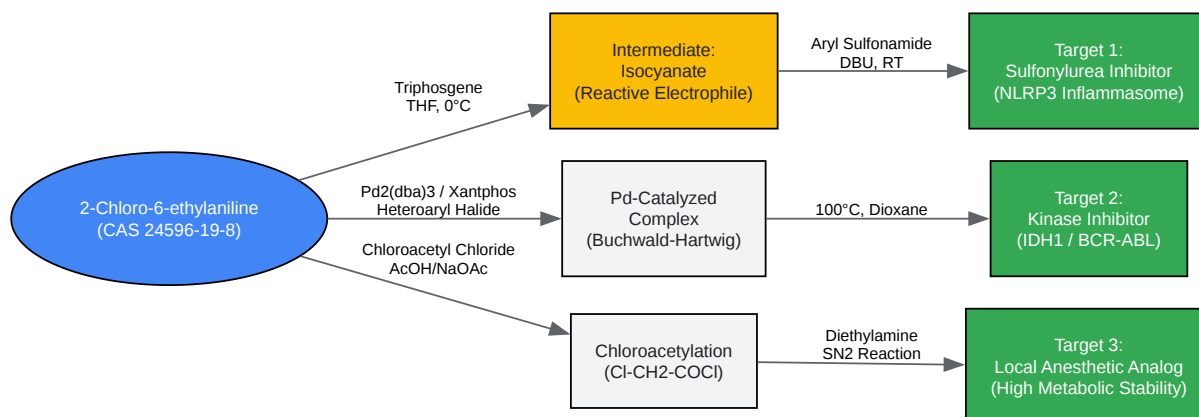
and Xantphos in 1,4-Dioxane. Stir for 10 mins to form the active catalytic complex (solution turns from dark purple to orange/yellow).[1]
- Reaction Assembly:
 - Add the Heteroaryl Halide, **2-Chloro-6-ethylaniline**, and

to a pressure vial.
 - Add the pre-formed catalyst solution.[1][3]

- Seal the vial and heat to 100°C for 12–16 hours.
- Note: The elevated temperature is required to overcome the rotational barrier created by the ethyl group.[1]
- Workup:
 - Cool to RT, dilute with EtOAc, and filter through a Celite pad to remove Pd black and inorganic salts.
 - Concentrate and purify via reverse-phase HPLC (Water/Acetonitrile + 0.1% Formic Acid). [1][3]

Synthesis Workflow Visualization

The following diagram illustrates the divergent pathways for this intermediate in drug discovery.



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Caption: Divergent synthetic pathways for **2-Chloro-6-ethylaniline** transforming into three distinct pharmaceutical classes.

Safety & Handling Protocols

Hazard Classification:

- Acute Toxicity: Oral (Category 4), Inhalation (Category 3).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Carcinogenicity: Suspected human carcinogen (Category 2).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Target Organ Toxicity: Methemoglobinemia (blood cyanosis).[\[1\]](#)[\[3\]](#)

Handling Requirements:

- Engineering Controls: All weighing and transfer must be performed in a Class II Biosafety Cabinet or a high-efficiency chemical fume hood.[\[1\]](#)[\[3\]](#)
- PPE: Double gloving (Nitrile inner / Butyl rubber outer) is required.[\[2\]](#)[\[3\]](#) Standard latex is permeable to anilines.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Spill Protocol: Do not use water. Absorb with sand or vermiculite.[\[2\]](#)[\[3\]](#) Treat the waste with dilute HCl to form the non-volatile hydrochloride salt before disposal.[\[1\]](#)
- Incompatibility: Highly reactive with oxidizing agents and acids.[\[1\]](#)[\[2\]](#)[\[3\]](#) Reaction with strong acids is exothermic.[\[2\]](#)[\[3\]](#)

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